Technical Guide: Spectroscopic Characterization of 8-Bromo-5,6-difluoro-2-methylquinoline

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Compound of Interest	
Compound Name:	*8-Bromo-5,6-difluoro-2-methylquinoline*
CAS No.:	*131190-82-4*
Cat. No.:	*B161456*

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Executive Summary & Structural Logic

8-Bromo-5,6-difluoro-2-methylquinoline (CAS: 131190-82-4) is a halogenated quinoline derivative.[1] Its value lies in its orthogonal reactivity: the 8-bromo position allows for palladium-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig), while the 5,6-difluoro motif modifies lipophilicity and metabolic stability, common requirements in medicinal chemistry (e.g., for gyrase inhibitors).

Accurate characterization requires distinguishing this specific isomer from its regioisomers (e.g., 6,7-difluoro or 5,8-difluoro analogs). This guide prioritizes NMR (

H,

F,

C) and Mass Spectrometry as the primary validation tools.

Structural Parameters[1][2][3][4][5][6][7][8][9]

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- Formula: C

  H

  BrF

  N

- MW: 258.06 g/mol
- Key Features:
  - 2-Methyl: Diagnostic singlet (high intensity).
  - 5,6-Difluoro: Strong coupling system; breaks symmetry of the benzenoid ring.
  - 8-Bromo: Heavy atom effect; distinct isotopic pattern in MS.

Theoretical Spectral Framework

Note: While specific experimental shifts may vary by solvent and concentration, the following predicted values serve as the reference standard for assignment.

A. Proton NMR (H NMR)

The molecule possesses only four non-equivalent protons. The assignment logic relies on coupling constants (

) and chemical environment.

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Proton Position	Type	Predicted Shift (, ppm)	Multiplicity	Coupling Logic (values)
H-2 (Methyl)	Alkyl	2.75 – 2.85	Singlet (s)	Isolated methyl group on the pyridine ring.
H-3	Aromatic	7.30 – 7.45	Doublet (d)	Coupled to H-4 (Hz).
H-4	Aromatic	8.00 – 8.15	Doublet (d)	Deshielded by ring nitrogen; coupled to H-3.
H-7	Aromatic	7.60 – 7.80	Doublet of Doublets (dd)	The critical diagnostic signal. Coupled to F-6 (ortho, Hz) and F-5 (meta, Hz).

B. Fluorine NMR (F NMR)

The

F spectrum is the most definitive test for the 5,6-substitution pattern.

- F-5: Expected ~ -130 to -145 ppm. Appears as a doublet (coupling to F-6) or ddd.
- F-6: Expected ~ -135 to -150 ppm. Appears as a doublet of doublets (coupling to F-5 and H-7).
- Coupling: A strong

  (ortho) coupling of ~18–22 Hz is characteristic of vicinal fluorines on an aromatic ring.

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C. Mass Spectrometry (MS)[5]

- Ionization: ESI+ (Electrospray Ionization, Positive mode).
- Parent Ion:

  .[2][3]
- Isotopic Pattern: The presence of one Bromine atom dictates a 1:1 doublet for the molecular ion peak.
  - 258.0 (

    Br isotope)
  - 260.0 (

    Br isotope)
- Validation Rule: If the M+2 peak is less than 90% of the M peak intensity, the sample is likely debrominated or contaminated.

Experimental Protocols

Protocol A: High-Resolution NMR Acquisition

Objective: Confirm regiochemistry and purity >98%.

- Solvent Selection: Use DMSO-

  (preferred for solubility) or CDCl

  .
  - Note: Shifts in DMSO will be slightly downfield compared to CDCl

    .
- Sample Prep: Dissolve 5–10 mg of solid in 0.6 mL solvent. Ensure complete dissolution (sonicate if necessary).

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- Acquisition Parameters:
  - Frequency: 400 MHz minimum (600 MHz recommended for resolving H-7 splitting).
  - Scans: 16 (1H), 64+ (19F), 1024+ (13C).
  - Relaxation Delay (D1): Set to

    2.0s to ensure accurate integration of the methyl singlet vs. aromatic protons.
- Processing:
  - Reference DMSO residual peak to 2.50 ppm (

    H) and 39.5 ppm (

    C).
  - Apply exponential multiplication (LB = 0.3 Hz) for signal-to-noise enhancement.

Protocol B: HPLC-MS Purity Check

Objective: Quantify impurities (e.g., debrominated 5,6-difluoro-2-methylquinoline).

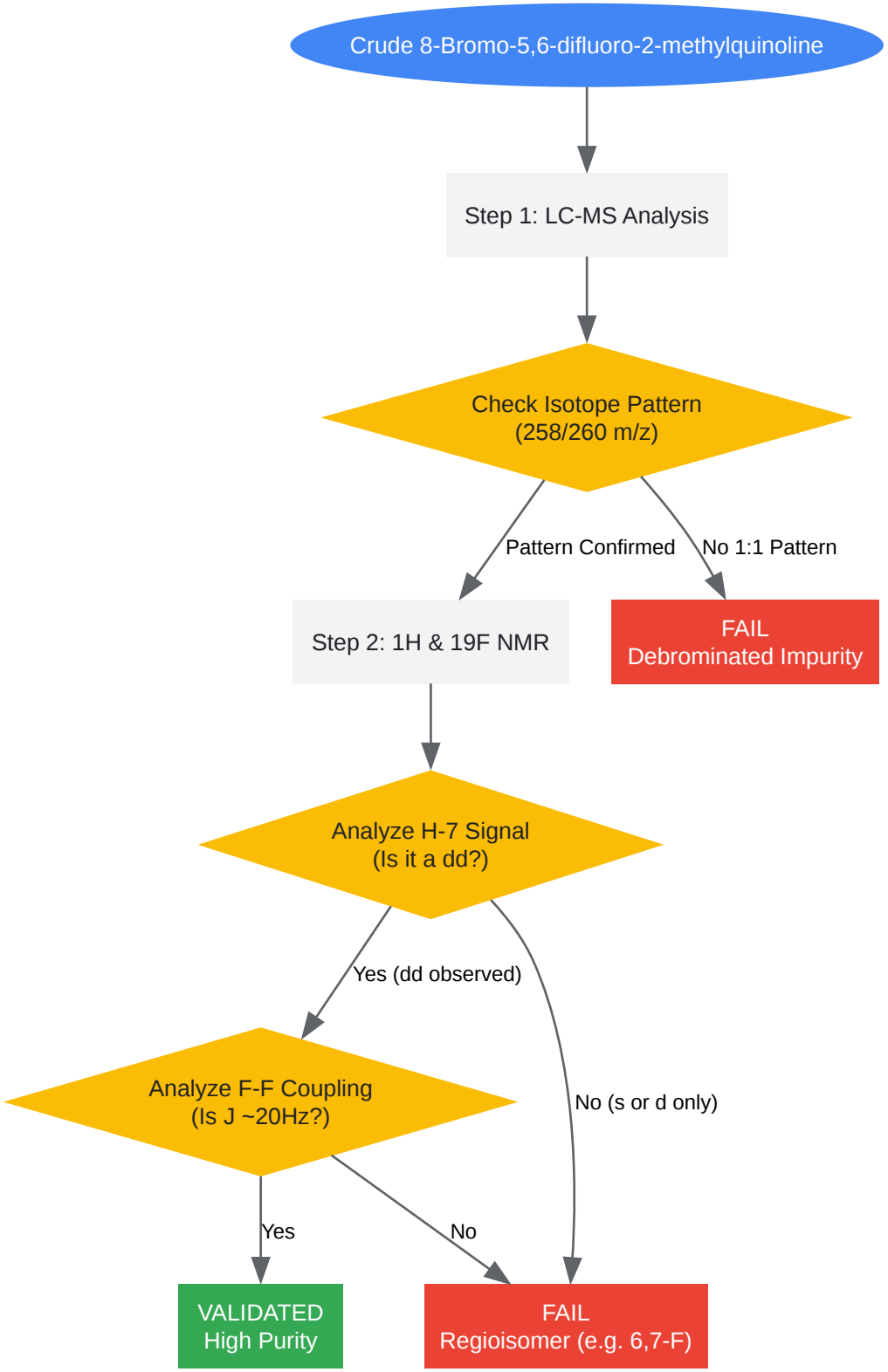
- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and MS (ESI+).

Visualization of Characterization Logic

Diagram 1: Structural Verification Workflow

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This flowchart illustrates the decision matrix for validating the compound.



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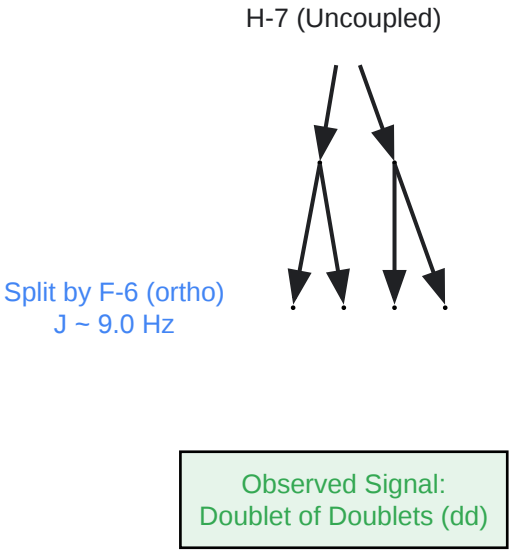
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Caption: Logical workflow for confirming identity and excluding common impurities like debrominated byproducts or regioisomers.

Diagram 2: H-7 Proton Coupling Tree

The H-7 proton is the most informative signal in the

H NMR. Its splitting pattern confirms the presence of both Fluorine atoms.



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Caption: Theoretical splitting tree for Proton H-7. The large ortho-F coupling and smaller meta-F coupling create a distinct 'dd' pattern.

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